

Biostructural Mechanics of Myristanilide: Membrane Insertion & Phase Modulation

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Compound of Interest

Compound Name: *Myristanilide*

CAS No.: 622-56-0

Cat. No.: B1581526

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Executive Summary

Myristanilide (N-phenyltetradecanamide) represents a distinct class of fatty acid amides (FAAs) where a saturated C14 acyl chain is coupled to an aromatic aniline headgroup. Unlike canonical membrane lipids or free fatty acids, **Myristanilide** lacks an ionizable headgroup, relying solely on amphiphilic topology to partition into lipid bilayers. This guide details the thermodynamic and structural mechanisms of **Myristanilide**-membrane interactions, emphasizing its role as a phase-disrupting agent and its historical relevance as a marker in Toxic Oil Syndrome (TOS).

Molecular Architecture & Physicochemical Properties[1]

The interaction of **Myristanilide** with lipid bilayers is dictated by its amphiphilic mismatch. While the myristoyl tail mimics the acyl chains of biological phospholipids (e.g., DMPC, DPPC), the phenyl headgroup introduces a steric and electronic perturbation at the membrane interface.

Structural Comparison

Feature	Myristanilide	DMPC (Host Lipid)	Myristic Acid
Formula			
Headgroup	Phenyl ring (Aromatic, Hydrophobic)	Phosphocholine (Zwitterionic, Hydrophilic)	Carboxyl (Ionizable, Polar)
Acyl Chain	C14:0 (Saturated)	2 x C14:0 (Saturated)	C14:0 (Saturated)
LogP (est.)	~7.6 (Highly Lipophilic)	~10-12	~6.1
Membrane Topology	Deep interfacial insertion	Bilayer forming	Surface associated (pH dependent)

The "Anchor & Wedge" Mechanism

Myristanilide inserts into the bilayer via a two-step mechanism:

- **Hydrophobic Anchoring:** The C14 alkyl chain aligns with the phospholipid acyl chains via Van der Waals forces.
- **Interfacial Wedging:** The planar phenyl ring resides near the glycerol backbone region of the phospholipid. Unlike a hydrated phosphate headgroup, the phenyl ring is rigid and hydrophobic, acting as a "wedge" that increases lateral spacing between lipid headgroups while ordering the upper acyl chain region.

Thermodynamics of Membrane Insertion (DSC Analysis)

Differential Scanning Calorimetry (DSC) is the gold standard for quantifying the perturbation **Myristanilide** exerts on the gel-to-liquid crystalline phase transition () of phospholipid bilayers.

Theoretical Phase Behavior

When incorporated into DPPC (1,2-dipalmitoyl-sn-glycero-3-phosphocholine) liposomes, **Myristanilide** acts as a high-order impurity.

- Abolishment of Pre-transition (
): The ripple phase (
) is highly sensitive to impurities. The bulky phenyl group of **Myristanilide** disrupts the delicate packing required for the ripple phase, typically abolishing the pre-transition at low molar fractions (< 5 mol%).
- Broadening of Main Transition (
): The cooperativity of the melting process is reduced. The phenyl ring prevents the simultaneous "melting" of surrounding lipids, leading to a broader endothermic peak.
- Shift in
 : Unlike short-chain alcohols (which lower
) or cholesterol (which eliminates
), saturated FAAs like **Myristanilide** often induce a complex shift. The saturated C14 chain stabilizes the gel phase (favoring order), while the headgroup disrupts it. The net effect is often a slight depression of
 accompanied by significant peak broadening, indicative of lateral phase separation or domain formation.

DSC Experimental Protocol

To accurately measure these transitions, a rigorous "Self-Validating" protocol is required.

Step-by-Step Methodology:

- Film Formation: Co-dissolve DPPC and **Myristanilide** (0 to 10 mol%) in chloroform/methanol (2:1 v/v). Evaporate solvent under
 stream and vacuum desiccate for 12h to remove trace solvent (critical for reproducibility).
- Hydration: Hydrate film with PBS (pH 7.4) at 60°C (well above DPPC

of 41°C). Vortex vigorously to form Multilamellar Vesicles (MLVs).

- Thermal Cycling: Cycle the sample between 20°C and 60°C three times to anneal the bilayer and ensure equilibrium distribution of the anilide.
- Scan Parameters: Perform DSC scan at 1°C/min. High scan rates (e.g., 10°C/min) will mask the broadening effects and are invalid for equilibrium thermodynamic analysis.

Structural Perturbation & Signaling Pathways[3]

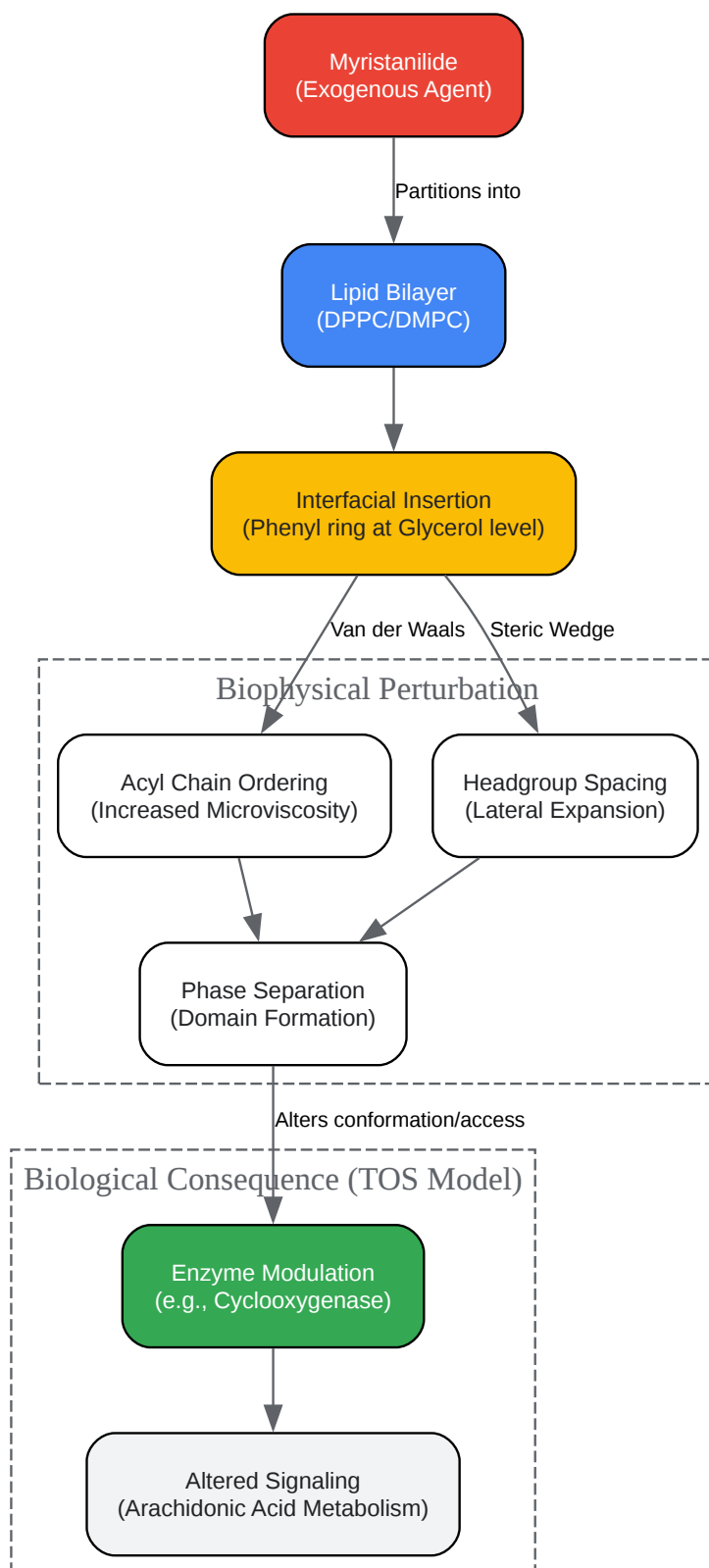
The biological toxicity of **Myristanilide** (linked to TOS) is hypothesized to stem from its ability to alter membrane fluidity and lateral organization, thereby affecting membrane-bound enzymes.

Membrane Fluidity Modulation

Fluorescence anisotropy using probes like DPH (core) and TMA-DPH (interface) reveals that **Myristanilide** increases the microviscosity of the acyl chain region (ordering effect) while potentially increasing hydration/disorder at the headgroup level due to the phenyl ring's steric bulk.

Mechanism of Action Visualization

The following diagram illustrates the insertion model and its downstream effects on signaling (e.g., Arachidonic Acid cascade interference).



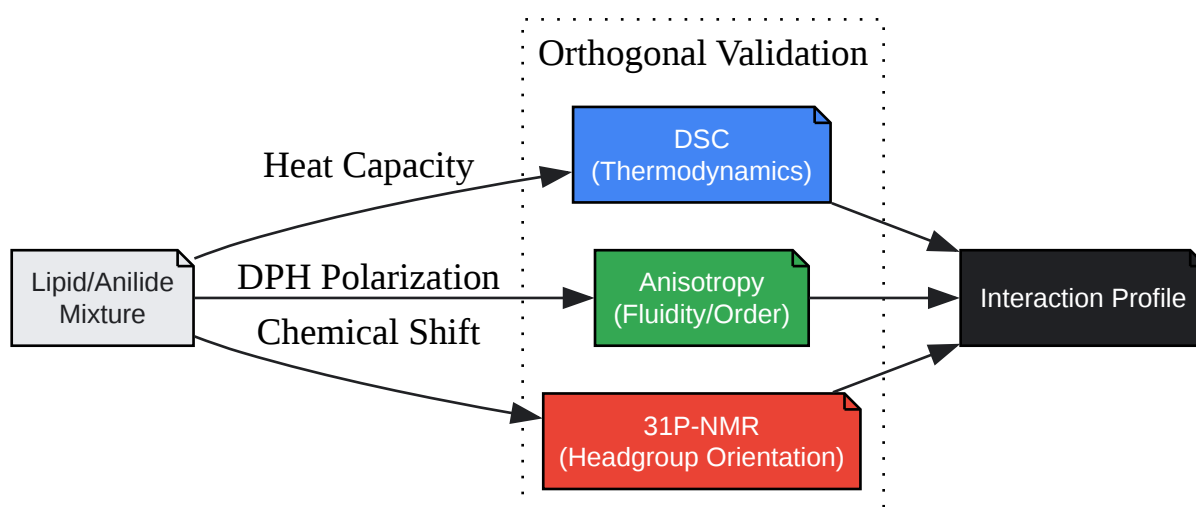
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Caption: Mechanistic pathway of **Myristanilide** insertion leading to biophysical membrane remodeling and downstream signaling modulation.

Experimental Workflow: Validating Interaction

To confirm **Myristanilide** interaction in a drug development context, use this orthogonal approach.

Workflow Diagram



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Caption: Orthogonal experimental workflow for characterizing lipid-anilide interactions.

Data Interpretation Guide

Observation	Biophysical Interpretation
DSC: Broadened Peak	Loss of cooperativity; formation of impurity-rich domains.
DSC: Lower	Disruption of Van der Waals packing enthalpy.
Fluor: Increased Anisotropy ()	"Stiffening" of the membrane core (common with saturated chains).
NMR: Line Broadening	Restricted motion of the phospholipid headgroup.

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